

# An In-depth Technical Guide to the Charge and Interaction of Trilysine

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This guide provides a comprehensive overview of the physicochemical properties of **Trilysine**, focusing on its charge characteristics and molecular interactions. It is intended for researchers, scientists, and drug development professionals working with peptides and bioconjugates.

## **Physicochemical Properties of Trilysine**

**Trilysine** is a peptide composed of three lysine residues linked by peptide bonds. The charge of **Trilysine** is primarily determined by the ionization state of its N-terminal amino group, C-terminal carboxyl group, and the epsilon-amino group ( $\epsilon$ -NH2) on the side chain of each lysine residue. The ionization of these groups is dependent on the pH of the surrounding environment.

#### Table 1: Estimated pKa Values of Ionizable Groups in Trilysine

The pKa values of the ionizable groups in a peptide can be influenced by the local environment, including the presence of adjacent charged groups. The following table provides estimated pKa values for the functional groups in **Trilysine**.



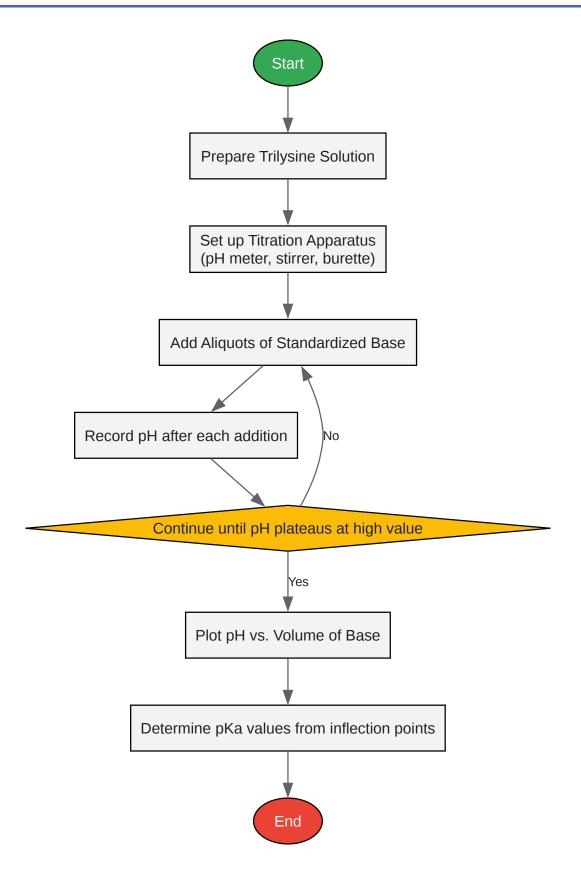
Ionizable Group	Estimated pKa	Charge when Protonated	Charge when Deprotonated
C-terminal α-carboxyl (-COOH)	~2.2	0	-1
N-terminal α-amino (- NH3+)	~9.0	+1	0
Lysine side chain ε- amino (-NH3+)	~10.5	+1	0

# **Protonation States and Net Charge**

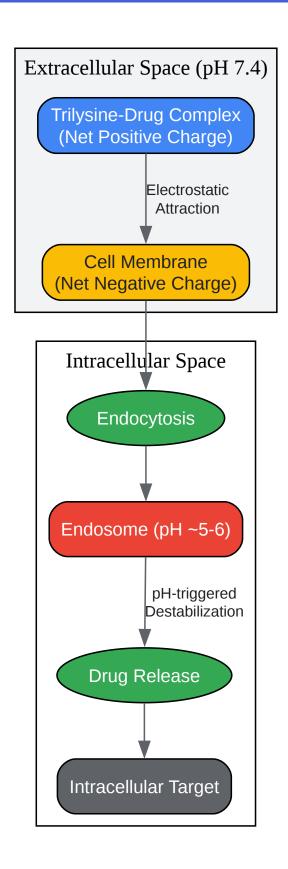
The net charge of **Trilysine** can be estimated at a given pH by considering the pKa of each ionizable group.[1] When the pH is below the pKa, the group is predominantly protonated, and when the pH is above the pKa, it is predominantly deprotonated.[2] **Trilysine** has one C-terminal carboxyl group, one N-terminal amino group, and three lysine side chain amino groups, for a total of five ionizable groups.

At physiological pH (~7.4), the C-terminal carboxyl group is deprotonated (-1 charge), while the N-terminal amino group and the three side-chain amino groups are protonated (+1 charge each). Therefore, the net charge of **Trilysine** at physiological pH is approximately +3.[3]









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